

Sodium Usnate: A Technical Guide on the Bioactive Lichen-Derived Secondary Metabolite

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Compound of Interest

Compound Name: Sodium usnate

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Sodium usnate is the sodium salt of usnic acid, a prominent and well-researched secondary metabolite derived from various lichen genera, particularly *Usnea*, often called "Old Man's Beard".^{[1][2]} Usnic acid itself is a potent, lipophilic dibenzofuran derivative, but its poor water solubility limits its clinical applications.^{[3][4]} The conversion to its salt, **sodium usnate**, enhances water solubility, thereby increasing its potential for pharmaceutical and cosmetic formulations.^{[3][4]} This document provides a comprehensive technical overview of **sodium usnate**, focusing on its properties, synthesis from natural sources, biological activities, and the underlying mechanisms of action relevant to drug development.

Chemical and Physical Properties

Sodium usnate is a light yellow, crystalline solid.^[5] As the salt of a weak acid, its properties are closely linked to its parent compound, usnic acid. The key characteristics are summarized below.

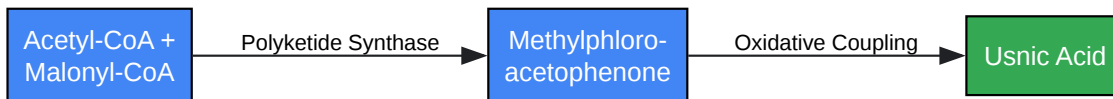
Property	Value	Reference(s)
Molecular Formula	C ₁₈ H ₁₅ NaO ₇	[6][7][8]
Molecular Weight	366.30 g/mol	[7][8]
CAS Number	34769-44-3	[6][8][9]
Appearance	Pale Yellow to Light Beige Solid	[5][7][9]
Melting Point	>204°C (decomposes)	[5][7]
Boiling Point	594.8°C at 760 mmHg	[7]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.[6] Soluble in methanol, ethanol. [5] Usnic acid (parent) is poorly soluble in water (<0.001 g/L). [2]	[2][5][6]
IUPAC Name	sodium;4,8-diacetyl-3-hydroxy- 2,9a-dimethyl-7,9- dioxodibenzofuran-1-olate	[7]

Biosynthesis, Extraction, and Synthesis

Biosynthesis of Usnic Acid

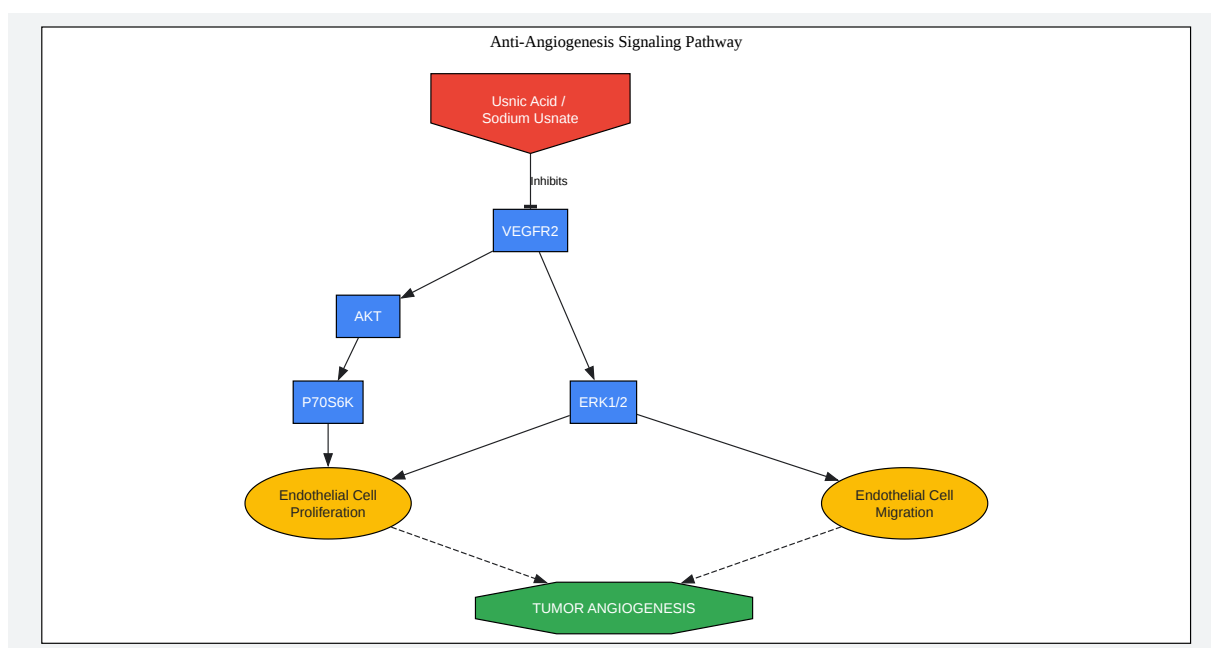
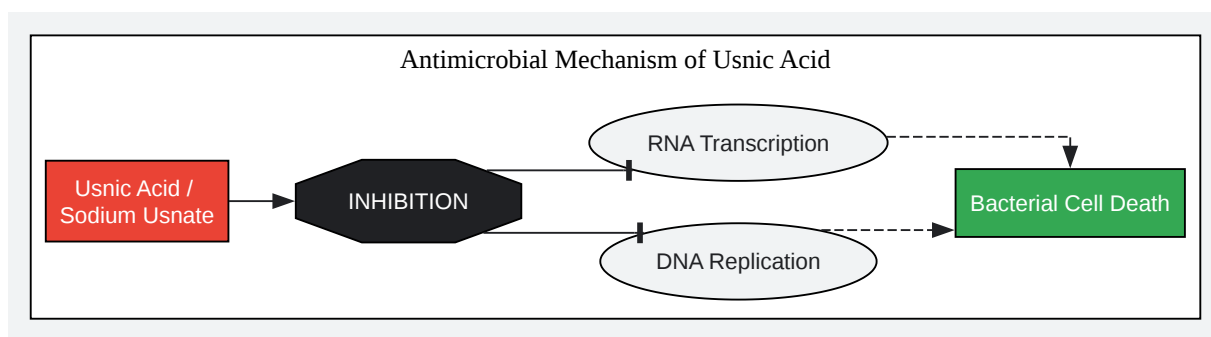
Usnic acid is a polyketide, biosynthesized in lichens from an acetyl-CoA precursor via a methylphloroacetophenone intermediate.[2] The pathway involves the cyclization and subsequent oxidative coupling of two aromatic rings.

Biosynthesis of Usnic Acid



Extraction and Synthesis Workflow





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